

# In Vivo Imaging of NRA-0160 Target Engagement: Application Notes and Protocols

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## Compound of Interest

Compound Name: NRA-0160

Cat. No.: B15615380

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## Introduction

**NRA-0160** is a novel small molecule inhibitor targeting the Fictional Receptor Tyrosine Kinase (FRTK). Dysregulation of FRTK signaling is implicated in the pathogenesis of various solid tumors. Assessing the engagement of **NRA-0160** with its target in a complex biological system is crucial for understanding its pharmacokinetic and pharmacodynamic properties, thereby guiding dose selection and predicting therapeutic efficacy. This document provides detailed application notes and protocols for non-invasive in vivo imaging of **NRA-0160** target engagement using Positron Emission Tomography (PET) and fluorescence imaging techniques.

## Quantitative Data Summary

The following tables present hypothetical quantitative data derived from in vivo imaging studies designed to assess the target engagement of **NRA-0160**.

Table 1: PET Imaging of **NRA-0160** Target Occupancy in FRTK-Expressing Xenograft Model

Treatment Group	Dose (mg/kg)	Radiotracer	Tumor Uptake (%ID/g)	Target Occupancy (%)
Vehicle Control	0	[18F]NRA-Tracer	5.8 ± 0.7	0
NRA-0160	10	[18F]NRA-Tracer	3.5 ± 0.5	39.7
NRA-0160	30	[18F]NRA-Tracer	1.9 ± 0.3	67.2
NRA-0160	100	[18F]NRA-Tracer	0.8 ± 0.2	86.2

%ID/g = percentage of injected dose per gram of tissue. Data are presented as mean ± standard deviation.

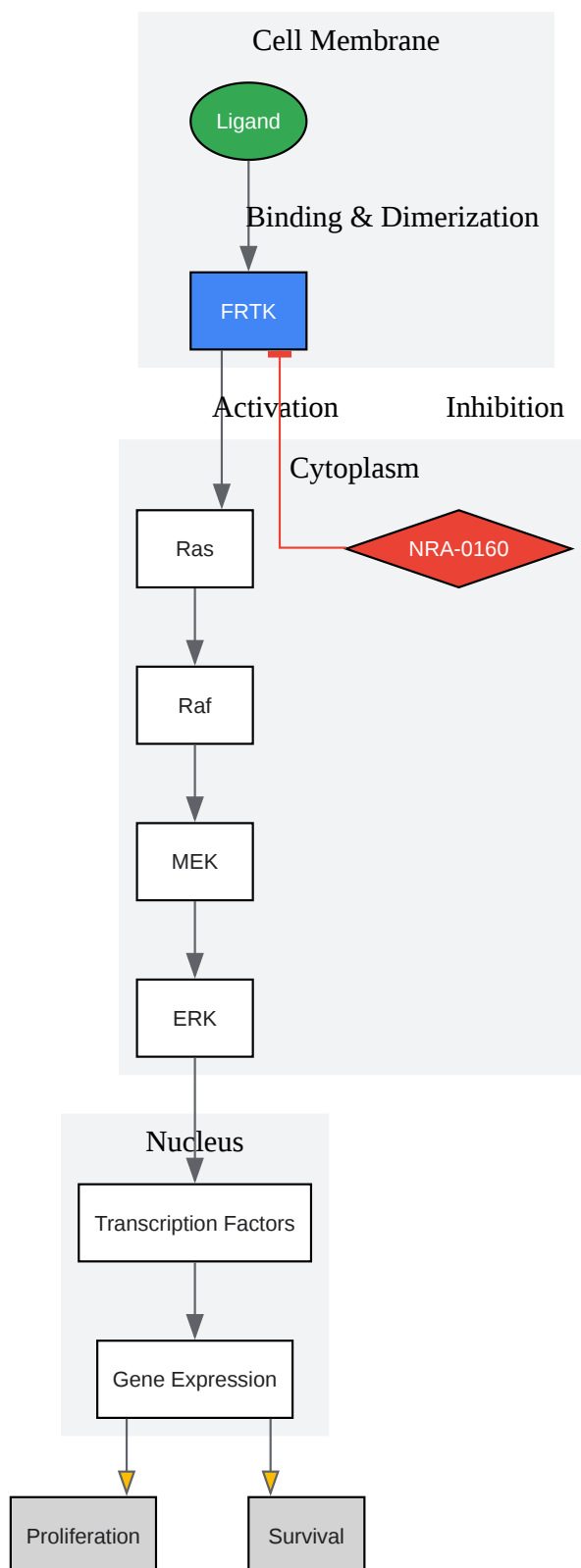
Table 2: Fluorescence Imaging of **NRA-0160** Target Engagement in Orthotopic Tumor Model

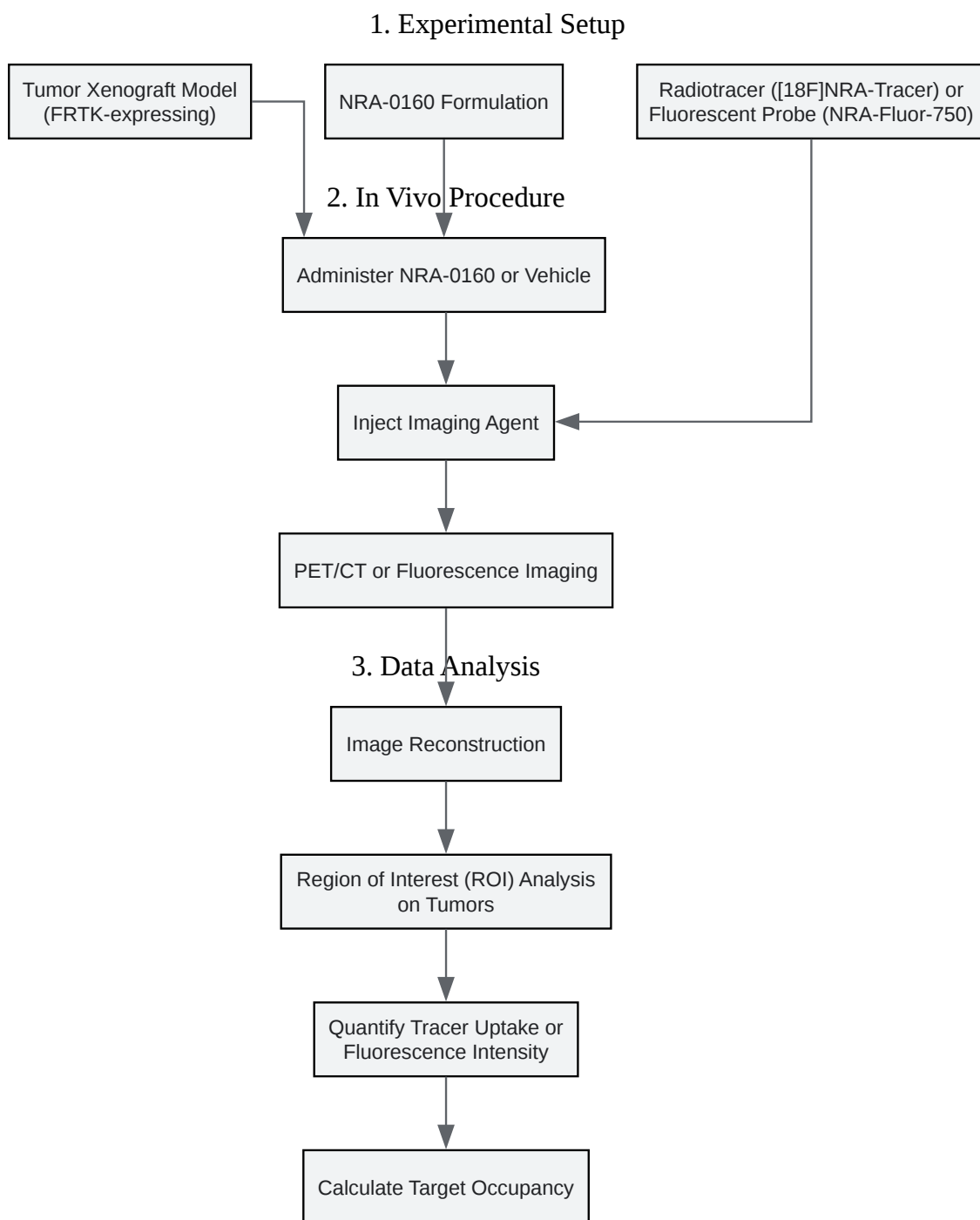
Treatment Group	Dose (mg/kg)	Fluorescent Probe	Tumor Fluorescence Intensity (Arbitrary Units)	Target Engagement Ratio (Treated/Control)
Vehicle Control	0	NRA-Fluor-750	$8.2 \times 10^8 \pm 1.1 \times 10^8$	1.00
NRA-0160	10	NRA-Fluor-750	$5.1 \times 10^8 \pm 0.9 \times 10^8$	0.62
NRA-0160	30	NRA-Fluor-750	$2.9 \times 10^8 \pm 0.6 \times 10^8$	0.35
NRA-0160	100	NRA-Fluor-750	$1.5 \times 10^8 \pm 0.4 \times 10^8$	0.18

Data are presented as mean ± standard deviation.

Signaling Pathway

The Fictional Receptor Tyrosine Kinase (FRTK), upon ligand binding, dimerizes and autophosphorylates, initiating a downstream signaling cascade. A key pathway activated by FRTK is the Ras-Raf-MEK-ERK pathway, which plays a crucial role in cell proliferation, differentiation, and survival. **NRA-0160** is designed to inhibit the kinase activity of FRTK, thereby blocking these downstream signals.





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